

Solubility of T-NHS Ester (axial) in Various Solvents: A Technical Guide

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Compound of Interest

Compound Name: TCO-NHS Ester (axial)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of TCO-NHS Ester (axial isomer), a critical reagent in bioconjugation and drug development. Understanding the solubility of this compound is paramount for its effective use in labeling reactions, particularly for modifying proteins, antibodies, and other amine-containing biomolecules. This document offers a summary of solubility in common organic solvents, detailed experimental protocols for determining solubility, and visual representations of relevant reaction workflows.

Solubility Data

The axial isomer of TCO-NHS Ester is a white to slightly grey crystalline solid. Its solubility is a key factor in the preparation of stock solutions for bioconjugation reactions. While extensive quantitative solubility data is not broadly published, qualitative information from various suppliers and laboratory protocols provides a strong indication of its solubility profile. The following table summarizes the known and estimated solubility of **TCO-NHS Ester (axial)** in several common laboratory solvents.

Solvent	Chemical Formula	Qualitative Solubility	Estimated Quantitative Solubility
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Soluble[1][2]	> 25 mg/mL (> 93 mM)
Dimethylformamide (DMF)	C ₃ H ₇ NO	Soluble[1][2]	> 25 mg/mL (> 93 mM)
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble[1][2]	Soluble
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble[1][2]	Soluble
Chloroform	CHCl ₃	Soluble[1][2]	Soluble
Acetonitrile	C ₂ H ₃ N	Soluble (for PEGylated version)	Likely Soluble

Note: The quantitative solubility values are estimates based on common laboratory practices where stock solutions of at least 10 mM are routinely prepared in DMSO and DMF for labeling reactions. The actual maximum solubility may be higher. It is always recommended to perform solubility tests for specific applications.

Experimental Protocols

Protocol 1: Quantitative Determination of Maximum Solubility

This protocol outlines a method to determine the maximum solubility of **TCO-NHS Ester (axial)** in a given solvent using a visual observation method.

Materials:

- **TCO-NHS Ester (axial)**
- Solvents of interest (e.g., DMSO, DMF, DCM, THF, Chloroform, Acetonitrile)
- Analytical balance

- Vortex mixer
- Calibrated micropipettes
- Clear glass vials (e.g., 1.5 mL)

Procedure:

- Preparation: Ensure all glassware is clean and dry. Allow the **TCO-NHS Ester (axial)** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Initial High-Concentration Slurry: Weigh out a precise amount of **TCO-NHS Ester (axial)** (e.g., 5 mg) into a pre-weighed glass vial.
- Solvent Addition: Add a small, precise volume of the solvent to be tested (e.g., 100 μ L) to the vial. This will create a high-concentration slurry.
- Mixing: Vigorously vortex the vial for 1-2 minutes to aid dissolution.
- Visual Inspection: After vortexing, visually inspect the solution against a dark background. If solid particles are still visible, the compound is not fully dissolved.
- Incremental Solvent Addition: Continue to add small, precise volumes of the solvent (e.g., 10 μ L increments) to the vial, followed by vortexing for 1-2 minutes after each addition.
- Endpoint Determination: The endpoint is reached when no solid particles are visible to the naked eye, and the solution is clear.
- Calculation: Calculate the maximum solubility using the following formula:

$$\text{Solubility (mg/mL)} = \text{Mass of TCO-NHS Ester (mg)} / \text{Total Volume of Solvent (mL)}$$

To express the solubility in molarity:

$$\text{Solubility (M)} = \text{Solubility (mg/mL)} / \text{Molecular Weight of TCO-NHS Ester (g/mol)} / 1000$$

(Molecular Weight of **TCO-NHS Ester (axial)** is approximately 267.28 g/mol)

- Replication: Repeat the procedure at least two more times for each solvent to ensure reproducibility.

Protocol 2: Preparation of a 10 mM Stock Solution for Labeling Reactions

This protocol describes the standard procedure for preparing a **TCO-NHS Ester (axial)** stock solution for immediate use in bioconjugation.

Materials:

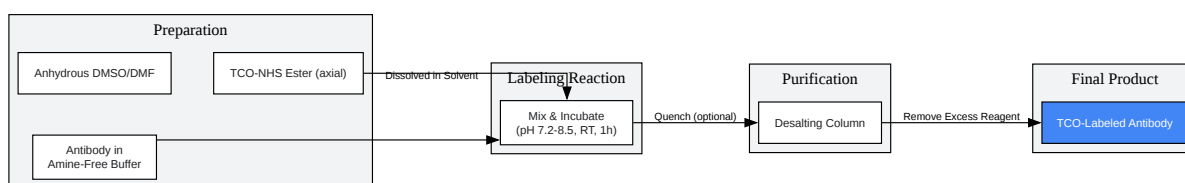
- **TCO-NHS Ester (axial)**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Calibrated micropipettes
- Microcentrifuge tubes

Procedure:

- Equilibration: Allow the vial of **TCO-NHS Ester (axial)** to warm to room temperature before opening.
- Weighing: Weigh out a precise amount of **TCO-NHS Ester (axial)** (e.g., 2.67 mg for a 10 mM solution in 1 mL). For ease of handling, it is often practical to use a pre-weighed aliquot from the supplier.
- Dissolution: Add the appropriate volume of anhydrous DMSO or DMF to the TCO-NHS Ester. For example, to prepare a 10 mM solution from 1 mg of the compound, add approximately 374 μ L of solvent.
- Mixing: Vortex the tube until the solid is completely dissolved.
- Immediate Use: This stock solution should be prepared immediately before use as NHS esters are susceptible to hydrolysis in the presence of moisture. Do not store aqueous solutions of TCO-NHS Ester.

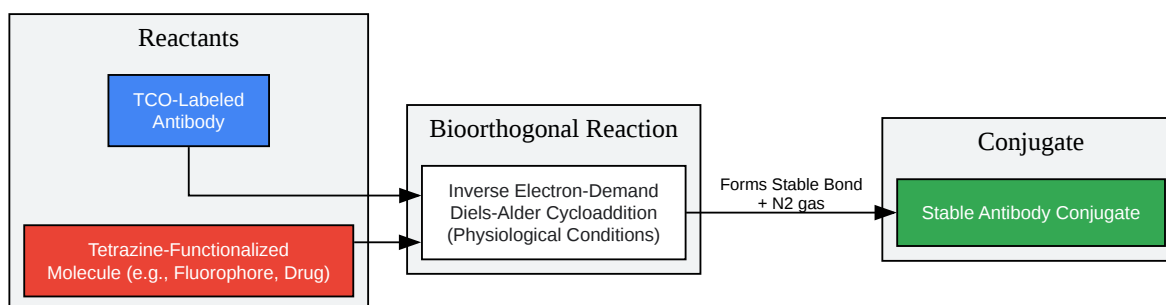
Visualizing the Workflow

The following diagrams, generated using Graphviz, illustrate the key processes involving **TCO-NHS Ester (axial)**.



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Antibody Labeling Workflow with TCO-NHS Ester.



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TCO-Tetrazine Bioorthogonal Ligation.

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- 2. TCO-NHS Ester (axial) | CAS:1610931-22-0 | AxisPharm [axispharm.com]
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